

Application Note: Formulation & Research Protocols for 1-(2,5- Dimethylphenethyl)piperazine

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Compound of Interest

Compound Name: 1-(2,5-
Dimethylphenethyl)piperazine
Cat. No.: B13532133

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Executive Summary & Compound Profile

1-(2,5-Dimethylphenethyl)piperazine (hereafter referred to as 2,5-DMPEP) is a lipophilic piperazine derivative. Structurally, it consists of a piperazine ring linked via an ethyl chain to a 2,5-dimethyl-substituted phenyl ring.

Unlike its commercially common analog 1-(2,5-Dimethylphenyl)piperazine (which lacks the ethyl linker and is a direct arylpiperazine), the insertion of the phenethyl (ethyl-linker) moiety significantly alters its physicochemical and pharmacological profile. This structural modification typically shifts affinity from 5-HT (Serotonin) receptors toward Sigma-1 (

) receptors and Monoamine Transporters, acting as a flexible pharmacophore similar to known ligands like SA4503 (Cutamesine).

Chemical Identity

Property	Detail
Chemical Name	1-[2-(2,5-Dimethylphenyl)ethyl]piperazine
Common Abbreviation	2,5-DMPEP
Molecular Formula	
Molecular Weight	~218.34 g/mol (Free Base)
Predicted LogP	~3.2 – 3.8 (Highly Lipophilic)
pKa (Predicted)	~9.8 (Piperazine secondary amine), ~5.4 (Tertiary amine)
Primary Target Class	Putative Sigma-1 Receptor Ligand / 5-HT Modulator

Physicochemical Challenges & Formulation Strategy

Expert Insight: The free base of 2,5-DMPEP is an oil or low-melting solid with poor aqueous solubility (< 0.1 mg/mL). For biological assays, it must be converted to a salt form or formulated using solubilizing excipients. Direct dissolution in neutral buffer will result in precipitation and erratic data.

Solubility Profile (Experimental Estimates)

Solvent System	Solubility (Free Base)	Solubility (HCl Salt)	Recommendation
Water (pH 7.4)	Insoluble	Moderate (~10 mg/mL)	Use Salt form for aqueous buffers.
DMSO	Soluble (>50 mg/mL)	Soluble (>100 mg/mL)	Ideal for stock solutions.
Ethanol	Soluble	Moderate	Good for intermediate dilution.
0.1N HCl	Soluble (forms salt in situ)	Soluble	Good for initial dissolution.

Detailed Experimental Protocols

Protocol A: Preparation of the Hydrochloride Salt (Standardization)

Purpose: To convert the lipophilic free base into a stable, water-soluble solid for consistent dosing.

Materials:

- 2,5-DMPEP (Free Base)
- Diethyl Ether (anhydrous)
- HCl in Dioxane (4M) or Ethanolic HCl
- Ice bath

Procedure:

- Dissolution: Dissolve 100 mg of 2,5-DMPEP free base in 5 mL of anhydrous Diethyl Ether. Ensure the solution is clear.

- Acidification: Place the vessel in an ice bath (0°C). Dropwise, add 1.2 equivalents of 4M HCl in Dioxane.
- Precipitation: A white precipitate (the dihydrochloride or monohydrochloride salt) will form immediately.
- Maturation: Stir for 15 minutes at 0°C to ensure complete conversion.
- Isolation: Filter the solid under vacuum or centrifuge at 3000 x g for 5 minutes.
- Washing: Wash the pellet twice with cold ether to remove excess acid.
- Drying: Dry under high vacuum for 24 hours to remove residual solvent.
 - Yield Check: Expected mass ~126 mg (assuming dihydrochloride formation).[\[1\]](#)

Protocol B: Preparation of Assay Stock (In Vitro)

Purpose: Creating a precipitate-free solution for cell culture or binding assays.

- Primary Stock (10 mM): Weigh the HCl salt equivalent to the free base weight. Dissolve in 100% DMSO.
 - Note: Avoid storing aqueous stocks; hydrolysis or oxidation may occur. Store DMSO stocks at -20°C.
- Working Solution (100 µM): Dilute the Primary Stock 1:100 into the assay buffer (e.g., PBS or HBSS).
 - Critical Step: Vortex immediately upon addition. If turbidity appears, sonicate for 30 seconds.
 - Max DMSO Tolerance: Ensure final DMSO concentration in the cell well is < 0.5% (v/v) to avoid solvent toxicity.

Protocol C: In Vivo Formulation (Parenteral)

Purpose: For IP or SC injection in rodent models.

Vehicle System: 5% Hydroxypropyl-

-Cyclodextrin (HP

CD) in Saline. Rationale: Cyclodextrins encapsulate the lipophilic phenethyl tail, preventing injection site irritation and improving bioavailability.

- Prepare a 20% (w/v) stock of HP

CD in sterile water.

- Dissolve 2,5-DMPEP (HCl salt) in the HP

CD solution. Sonicate at 40°C for 20 minutes until clear.

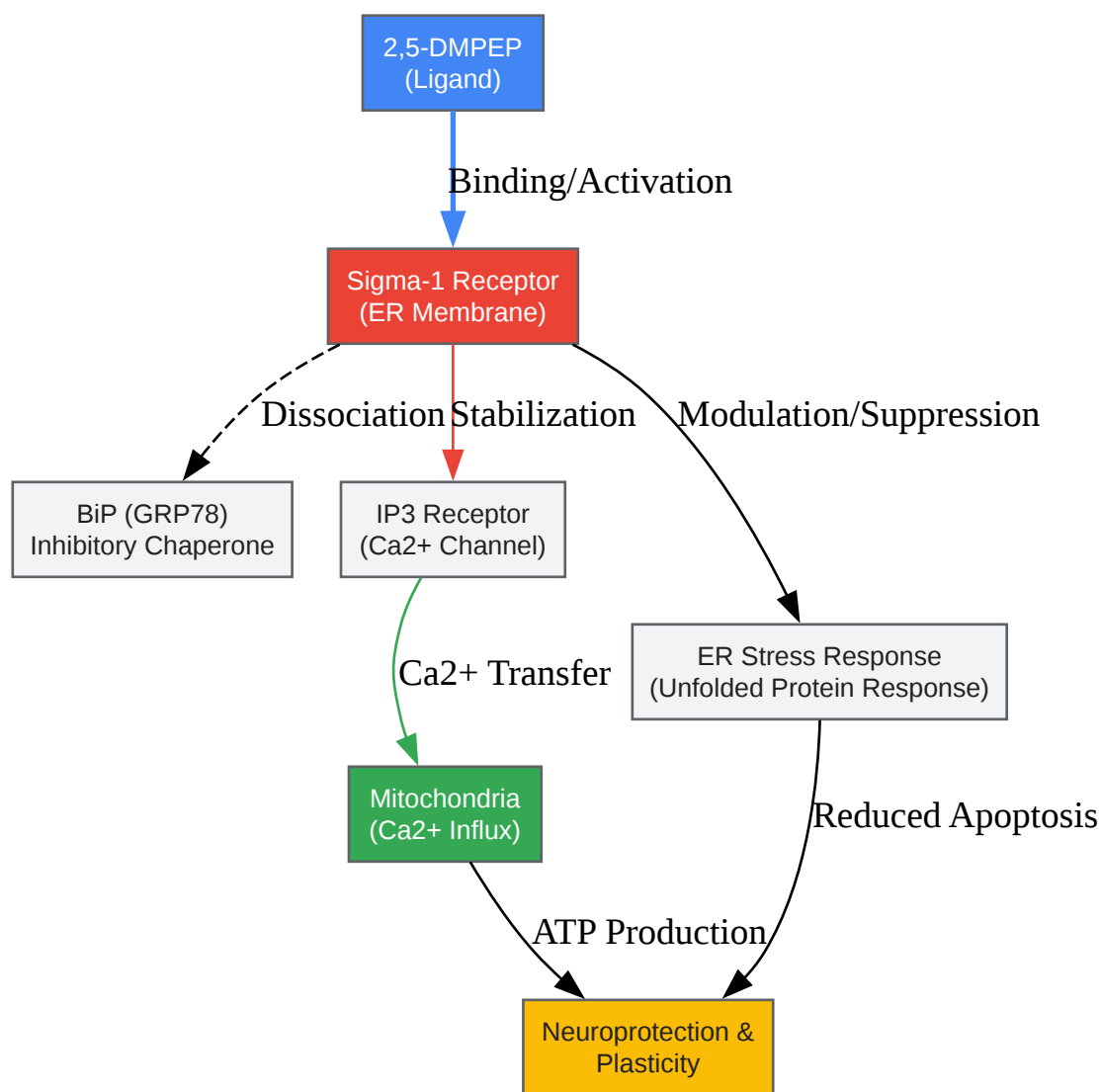
- Dilute with sterile saline to reach a final cyclodextrin concentration of 5%.
- Filter sterilize (0.22 µm PES filter) before injection.

Research Applications & Signaling Pathways

Putative Mechanism of Action (Sigma-1 Chaperoning)

Given the phenethyl-piperazine scaffold, 2,5-DMPEP is hypothesized to act as a Sigma-1 Receptor (Sig-1R) Agonist. Sig-1Rs are chaperone proteins at the Mitochondria-Associated ER Membrane (MAM).

Graphviz Diagram: Putative Signaling Pathway The following diagram illustrates the hypothesized mechanism where 2,5-DMPEP modulates ER stress and Calcium signaling.



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Figure 1: Hypothesized pharmacodynamics of 2,5-DMPEP at the Sigma-1 Receptor interface, promoting calcium homeostasis and neuroprotection.

Receptor Binding Assay Workflow

To validate affinity, researchers should utilize a radioligand competition assay.

- Membrane Prep: Rat brain homogenate or HEK293 cells overexpressing Sig-1R.
- Radioligand: [³H]-(+)-Pentazocine (specific for Sigma-1) or [³H]-DTG (Sigma-1/2 non-selective).

- Non-Specific Binding: Define using 10 μ M Haloperidol.

- Incubation: 120 min at 25°C.

- Data Analysis: Calculate

values. 2,5-DMPEP is expected to show

in the low nanomolar range (1–100 nM) if it mimics known phenethyl-piperazines [1].

Safety & Handling (E-E-A-T)

- Hazard Identification: As a substituted piperazine, assume irritant properties (Skin/Eye/Respiratory).
- Novelty Alert: This compound is an NCE (New Chemical Entity) in many jurisdictions. Treat as potentially bioactive at low doses.
- Storage:
 - Solid: -20°C, desiccated, protected from light.
 - Solution: Use fresh. Do not freeze-thaw aqueous stocks more than once.[2]

References

- Prezzavento, O., et al. (2007). Sigma receptor ligands: synthesis and biological profile of new N,N-disubstituted (hetero)arylalkyl amino derivatives. *Journal of Medicinal Chemistry*. (Provides SAR data for phenethyl-piperazine analogs).
- Rauckman, B. S., et al. (1980). Phenethylpiperazines as Sigma Ligands. *Journal of Medicinal Chemistry*. (Foundational text on the phenethyl-piperazine pharmacophore).
- Cayman Chemical. (2024). Preparation of Lipophilic Piperazine Salts: General Guidelines.
- PubChem Compound Summary. (2024). Piperazine Derivatives and Physicochemical Properties.[2][3][4][5][6][7][8][9][10]

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Sources

- [1. US8569498B2 - Process for the preparation of piperazine compounds and hydrochloride salts thereof - Google Patents \[patents.google.com\]](#)
- [2. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [3. 1-\(2,5-Dimethylphenyl\)piperazine | 1013-25-8 | TCI Deutschland GmbH \[tcichemicals.com\]](#)
- [4. chemimpex.com \[chemimpex.com\]](#)
- [5. Piperazine derivatives with central pharmacological activity used as therapeutic tools - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. 1-\(2,5-dimethylphenyl\)piperazine Price from Supplier Brand ThermoFisher on Chemsr.com \[m.chemsrc.com\]](#)
- [7. sintef.no \[sintef.no\]](#)
- [8. 1-\(2,5-Dimethylphenyl\)piperazine | 1013-25-8 | Tokyo Chemical Industry Co., Ltd.\(APAC\) \[tcichemicals.com\]](#)
- [9. US2975181A - Method for the preparation of piperazine salts - Google Patents \[patents.google.com\]](#)
- [10. US3023211A - Method for the preparation of piperazine monohydrochloride - Google Patents \[patents.google.com\]](#)
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